

Application Note: GC-MS Protocol for 19-Norandrosterone Analysis in Urine

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Compound of Interest

Compound Name: 19-Nordehydroepiandrosterone

CAS No.: 17916-75-5

Cat. No.: B8347813

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Introduction

19-Norandrosterone (19-NA) is the principal urinary metabolite of the anabolic androgenic steroid nandrolone (19-nortestosterone) and its precursors.^[1] Its detection is a key indicator of the illicit use of these substances in sports anti-doping control and is also relevant in clinical and forensic toxicology. While 19-Norandrosterone can be produced endogenously at very low concentrations, particularly during pregnancy, elevated levels are indicative of exogenous administration.^{[1][2]} Gas Chromatography-Mass Spectrometry (GC-MS) is a robust and widely adopted technique for the definitive identification and quantification of 19-NA in urine.^[3] This protocol requires a multi-step sample preparation procedure involving hydrolysis, extraction, and chemical derivatization to ensure the analyte is suitable for GC-MS analysis.^{[3][4]}

This document provides a detailed protocol for the analysis of 19-NA in human urine using GC-MS, intended for researchers, scientists, and professionals in drug development and testing.

Analytical Principle

The quantitative analysis of 19-Norandrosterone in urine by GC-MS follows a structured workflow. Since 19-NA is excreted predominantly as a glucuronide conjugate, the first step is an enzymatic hydrolysis to liberate the free steroid.[5][6] This is followed by a liquid-liquid extraction to isolate the analyte from the complex urine matrix. To enhance volatility and thermal stability for gas chromatography, the extracted analyte undergoes a two-step derivatization process: methoximation of the keto group followed by silylation of the hydroxyl group.[7][8] The resulting derivative is then separated on a gas chromatographic column and detected by a mass spectrometer, often operating in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and specificity. Quantification is achieved using an isotope dilution method with a deuterated internal standard.[3]

Materials and Reagents

- Standards: 19-Norandrosterone, 19-Norandrosterone-d4 glucuronide (internal standard).
- Enzymes: β -glucuronidase from *E. coli* or *Helix pomatia*. [5][7]
- Buffers: Phosphate buffer (0.8 M, pH 7), Carbonate buffer (20%). [5]
- Extraction Solvents: tert-Butyl methyl ether (TBME) or n-pentane (HPLC grade). [5][6]
- Derivatization Reagents:
 - Methoxyamine hydrochloride (MOX) in pyridine (20 mg/mL). [8][9]
 - N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) with 1% Trimethylchlorosilane (TMCS). [8]
- Other: Anhydrous sodium sulfate, nitrogen gas (high purity), autosampler vials with inserts.

Experimental Protocol

Step 1: Sample Preparation

- Sample Aliquoting: Pipette 5 mL of urine into a screw-cap glass tube.
- Internal Standard Spiking: Add a known amount of 19-Norandrosterone-d4 glucuronide internal standard to each sample, calibrator, and quality control. [3]

- Hydrolysis:
 - Add 1 mL of phosphate buffer (pH 7) to the urine.[\[5\]](#)
 - Add 50 μ L of β -glucuronidase solution.[\[5\]](#)
 - Vortex briefly and incubate in a water bath at 55-60°C for 1 hour.[\[5\]](#)
 - Allow the sample to cool to room temperature.
- Liquid-Liquid Extraction (LLE):
 - Adjust the sample pH to 9-10 using carbonate buffer.[\[5\]](#)
 - Add 10 mL of TBME.[\[5\]](#)
 - Cap the tube and vortex or mechanically shake for 10-15 minutes.
 - Centrifuge at 3000 rpm for 5 minutes to separate the layers.
 - Transfer the upper organic layer (TBME) to a clean glass tube.
- Drying and Evaporation:
 - Pass the organic extract through a small column of anhydrous sodium sulfate to remove residual water.
 - Evaporate the solvent to complete dryness under a gentle stream of nitrogen gas at 40-50°C.

Step 2: Derivatization

This two-step process converts the analyte into a more volatile and thermally stable form for GC analysis.[\[4\]](#)[\[9\]](#)

- Methoximation:
 - Add 50 μ L of methoxyamine HCl in pyridine to the dried residue.[\[9\]](#)

- Cap the vial and heat at 80°C for 1 hour.[\[8\]](#)
- Allow the sample to cool to room temperature.
- Silylation:
 - Add 80 µL of MSTFA + 1% TMCS to the vial.[\[8\]](#)
 - Cap tightly and heat at 100°C for 1 hour.[\[8\]](#)
 - After cooling, transfer the derivatized sample to a GC vial with a micro-insert for analysis.

Step 3: GC-MS Instrumental Analysis

The following parameters serve as a typical starting point and should be optimized for the specific instrument used.

Parameter	Recommended Setting
Gas Chromatograph	
GC Column	DB-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness[10]
Carrier Gas	Helium at a constant flow of 1.2 mL/min[11][12]
Injector Temperature	280°C
Injection Mode	Splitless (1 µL injection volume)[11]
Oven Program	Initial 120°C, ramp at 20°C/min to 240°C, then ramp at 10°C/min to 310°C, hold for 5 min[10]
Mass Spectrometer	
Ionization Mode	Electron Impact (EI) at 70 eV[10][12]
Ion Source Temp.	230°C
Transfer Line Temp.	290°C
Detection Mode	Selected Ion Monitoring (SIM)
Ions to Monitor	For Methoxime-TMS derivative: m/z 256, 346 (Quantifier/Qualifier for 19-NA); m/z 258, 348 for d4-IS[7]

Step 4: Data Analysis and Quantification

- **Peak Identification:** Identify the peaks for 19-NA and the internal standard based on their retention times and the presence of the characteristic ions.
- **Calibration Curve:** Prepare a series of calibration standards and process them alongside the unknown samples. Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration.
- **Quantification:** Determine the concentration of 19-NA in the unknown samples by interpolating their peak area ratios from the calibration curve.

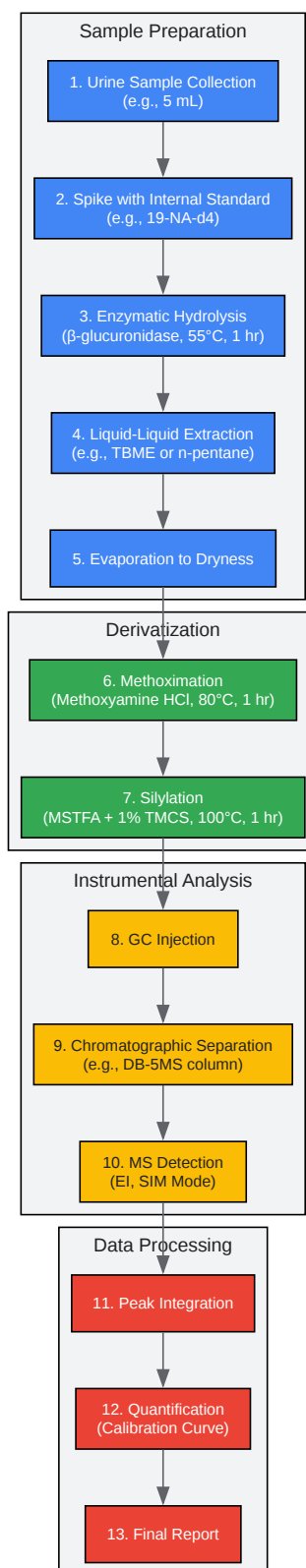
Quantitative Data Summary

The performance of analytical methods for 19-Norandrosterone can vary based on the specific instrumentation and protocol details. The table below summarizes typical quantitative parameters reported in the literature.

Parameter	Value	Method	Reference
Limit of Quantification (LOQ)	2 ng/mL	GC-C-IRMS	[6]
Quantifiable Concentration	> 20 ng/mL	GC-MS	[7]
Linearity (R^2)	> 0.99	LC-MS/MS	[13]
Accuracy (Recovery)	80-120%	LC-MS/MS & GC-MS/MS	[11]
Precision (%RSD)	< 15%	LC-MS/MS & GC-MS/MS	[11]

Visualized Workflows

The following diagrams illustrate the experimental workflow and the logical relationships between the analytical phases.



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Caption: Experimental workflow for GC-MS analysis of 19-Norandrosterone in urine.



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Caption: Logical relationship of the analytical phases for 19-NA determination.

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